

what is the CAS number for ferrous oxalate

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Compound of Interest

Compound Name: FERROUS OXALATE

Cat. No.: B1226959

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An In-depth Technical Guide to Ferrous Oxalate

This technical guide provides a comprehensive overview of **ferrous oxalate**, a chemical compound with significant applications in both industrial and research settings. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, synthesis, applications, and safety protocols.

Chemical Identity and Properties

Ferrous oxalate, also known as iron(II) oxalate, is an inorganic compound with the chemical formula FeC_2O_4 . It is most commonly found in its dihydrate form, $\text{FeC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$.^[1] It is a yellow to dark brown solid that is sparingly soluble in water.^{[2][3][4][5]}

Table 1: Chemical Identifiers for Ferrous Oxalate

Identifier	Anhydrous Ferrous Oxalate	Ferrous Oxalate Dihydrate
CAS Number	516-03-0 ^{[2][3][5]}	6047-25-2 ^{[2][6][7]}
Molecular Formula	C_2FeO_4 ^{[3][5]}	$\text{FeC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ^[6]
IUPAC Name	Iron(II) oxalate ^[2]	Iron(II) oxalate dihydrate
Synonyms	Iron oxalate, Ferrous oxalate ^{[2][8]}	Humboldtine ^[2]

Table 2: Physical and Chemical Properties of Ferrous Oxalate

Property	Value
Molecular Weight	143.86 g/mol (anhydrous)[5]
	179.90 g/mol (dihydrate)[6][9]
Appearance	Yellow to dark brown powder or solid[4]
Solubility in Water	Low[2]
Decomposition Temperature	~190°C[4]
Specific Gravity	2.3 at 20°C[9]

Synthesis and Experimental Protocols

Ferrous oxalate can be synthesized through the reaction of an iron(II) salt with oxalic acid or a soluble oxalate salt.[1][10]

Experimental Protocol 1: Synthesis from Ferrous Salt and Oxalic Acid

This protocol describes the synthesis of **ferrous oxalate** by reacting ferrous chloride with oxalic acid.[10]

Materials:

- Iron metal (e.g., steel wool)
- Hydrochloric acid (HCl)
- Oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$)
- Distilled water

Procedure:

- Preparation of Ferrous Chloride: React iron metal with hydrochloric acid to produce a solution of ferrous chloride (FeCl_2). The reaction is: $\text{Fe(s)} + 2\text{HCl(aq)} \rightarrow \text{FeCl}_2\text{(aq)} + \text{H}_2\text{(g)}$.
[10]
- Precipitation of **Ferrous Oxalate**: Add a solution of oxalic acid to the ferrous chloride solution. **Ferrous oxalate** will precipitate out of the solution as it has low solubility. The reaction is: $\text{FeCl}_2\text{(aq)} + \text{H}_2\text{C}_2\text{O}_4\text{(aq)} \rightarrow \text{FeC}_2\text{O}_4\text{(s)} + 2\text{HCl(aq)}$. [10]
- Isolation and Purification: The **ferrous oxalate** precipitate can be isolated by filtration. It should then be washed with distilled water to remove any remaining impurities and dried.

Experimental Protocol 2: Synthesis from Ferrotitaniferous Mineral Sands

A recent study has demonstrated the synthesis of alpha **ferrous oxalate** dihydrate from ferrotitaniferous mineral sands using hot pressurized aqueous oxalic acid. [11][12]

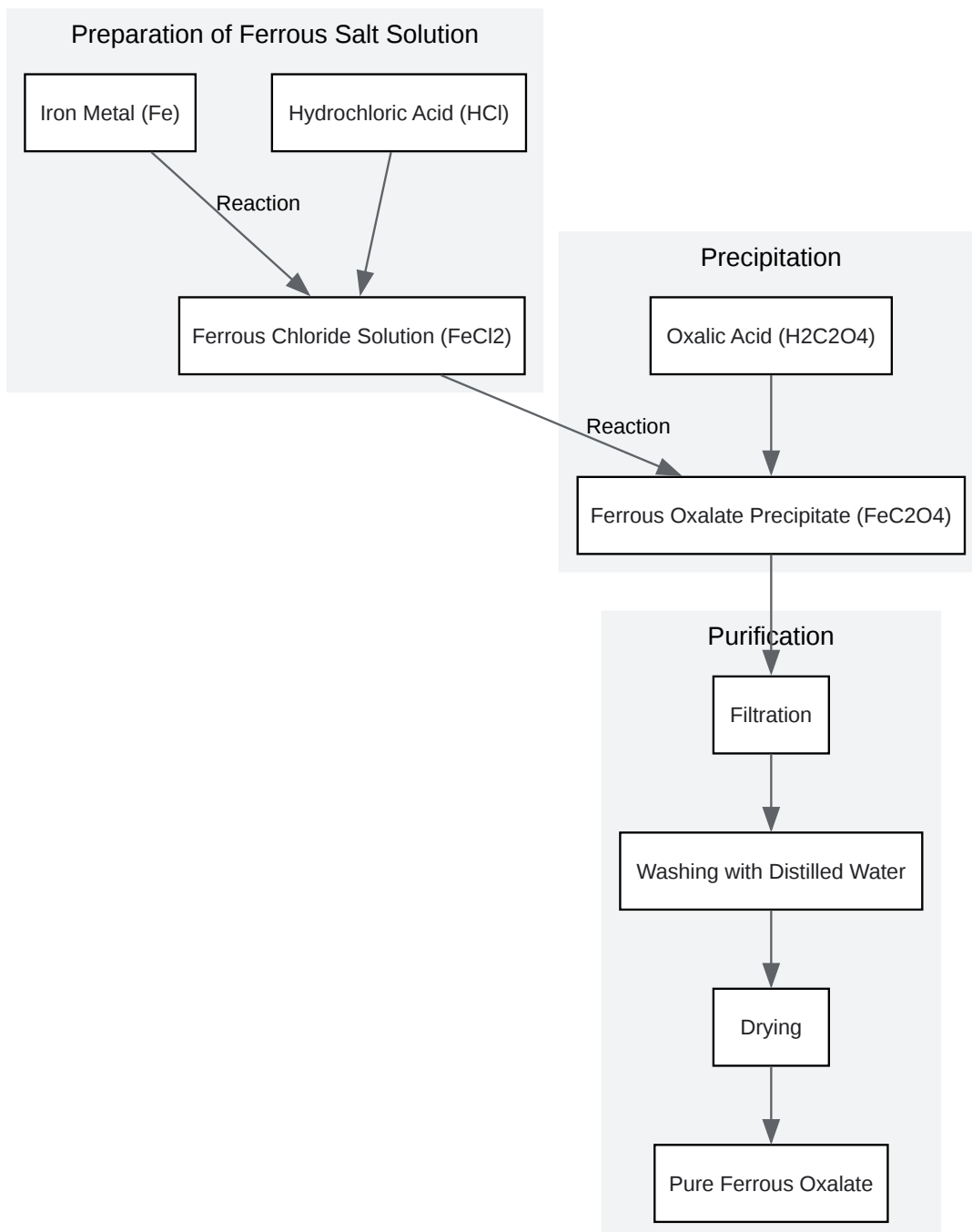
Materials:

- Ferrotitaniferous mineral sand
- 1.5 M Oxalic acid solution

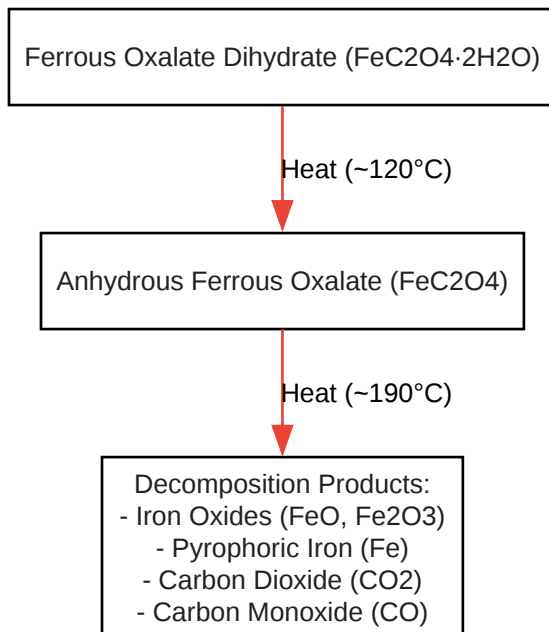
Procedure:

- Reaction: The synthesis is carried out in a pressurized reactor at a temperature of either 115°C or 135°C for a reaction time of 2 to 12 hours. [11][12]
- Separation: After the reaction, the mixture is allowed to settle to separate the solid precipitate from the supernatant. [11]
- Washing and Drying: The resulting yellowish precipitate of **ferrous oxalate** dihydrate is washed until a neutral pH is achieved and then air-dried at 80°C for 6 hours. [11]

Synthesis Workflow of Ferrous Oxalate



Thermal Decomposition of Ferrous Oxalate



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References

- 1. Ferrous Oxalate Formula - GeeksforGeeks [geeksforgeeks.org]
- 2. Iron(II) oxalate - Wikipedia [en.wikipedia.org]
- 3. CAS 516-03-0: Ferrous oxalate | CymitQuimica [cymitquimica.com]
- 4. Ferrous oxalate 516-03-0 India [ottokemi.com]
- 5. Ferrous Oxalate | C₂FeO₄ | CID 10589 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. cdhfinechemical.com [cdhfinechemical.com]
- 7. fishersci.com [fishersci.com]
- 8. biofuranchem.com [biofuranchem.com]
- 9. cameochemicals.noaa.gov [cameochemicals.noaa.gov]

- 10. youtube.com [youtube.com]
- 11. mdpi.com [mdpi.com]
- 12. researchgate.net [researchgate.net]
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